

Technical Support Center: Recrystallization of Dicyclohexyl Ketone

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Compound of Interest

Compound Name: *Dicyclohexyl ketone*

Cat. No.: *B1670488*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the purification of solid **Dicyclohexyl Ketone** by recrystallization. The information is tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the reported melting point of pure **Dicyclohexyl Ketone**?

A1: The reported melting point of **Dicyclohexyl Ketone** is approximately 57°C.^{[1][2][3][4]}

There are some conflicting reports with lower melting points, which may be due to impurities or different measurement conditions.

Q2: What are suitable solvents for the recrystallization of **Dicyclohexyl Ketone**?

A2: Based on its chemical structure, **Dicyclohexyl Ketone** is a relatively non-polar compound and is expected to be soluble in non-polar organic solvents.^[5] Petroleum ether has been mentioned as a potential recrystallization solvent. Other non-polar solvents like hexane or heptane could also be suitable candidates. It is slightly soluble in chloroform and methanol and sparingly soluble in water.

Q3: My **Dicyclohexyl Ketone** is an oil at room temperature. Can I still purify it by recrystallization?

A3: **Dicyclohexyl Ketone** has a melting point of 57°C, so it should be a solid at standard room temperature (around 20-25°C). If your sample is an oil, it is likely impure, which can depress the melting point. Recrystallization is a suitable method to purify it into a solid form.

Q4: What are the main challenges when recrystallizing a low-melting compound like **Dicyclohexyl Ketone**?

A4: The primary challenge with low-melting point solids is a phenomenon known as "oiling out". This is where the compound separates from the solution as a liquid (an oil) rather than forming solid crystals when the solution is cooled. This oil can trap impurities, leading to poor purification.

Troubleshooting Guide

Problem	Possible Cause	Solution
No crystals form upon cooling.	- Too much solvent was used. - The solution is supersaturated.	- Reduce the solvent volume: Gently heat the solution to evaporate some of the solvent and then allow it to cool again. - Induce crystallization: Scratch the inside of the flask with a glass rod just below the surface of the liquid or add a seed crystal of pure Dicyclohexyl Ketone.
The compound "oils out" instead of crystallizing.	- The cooling rate is too fast. - The melting point of the compound is close to the boiling point of the solvent. - The concentration of the solute is too high.	- Slow down the cooling process: Allow the flask to cool to room temperature slowly on the benchtop before placing it in an ice bath. Insulating the flask can also help. - Use a lower boiling point solvent: If possible, choose a solvent with a lower boiling point. - Add slightly more solvent: Reheat the solution to dissolve the oil, add a small amount of additional hot solvent, and then cool slowly.
The recovered crystals are discolored.	- Colored impurities are present in the crude sample.	- Use activated charcoal: Before the hot filtration step, add a small amount of activated charcoal to the hot solution to adsorb the colored impurities. Be sure to filter the charcoal out while the solution is still hot.
Low yield of recovered crystals.	- Too much solvent was used. - The crystals were washed with	- Minimize the amount of hot solvent used for dissolution. -

a solvent that was not cold. -
Premature crystallization
during hot filtration.

Always use ice-cold solvent to
wash the crystals. - Preheat
the filtration apparatus (funnel
and filter flask) to prevent the
solution from cooling and
crystallizing prematurely.

Experimental Protocol: Recrystallization of Dicyclohexyl Ketone

This protocol provides a general methodology for the recrystallization of **Dicyclohexyl Ketone**, with a focus on preventing "oiling out".

Materials:

- Crude **Dicyclohexyl Ketone**
- Recrystallization solvent (e.g., Petroleum Ether, Hexane)
- Erlenmeyer flasks
- Hot plate
- Glass funnel
- Filter paper
- Buchner funnel and filter flask
- Vacuum source
- Ice bath

Methodology:

- Solvent Selection:

- Place a small amount of crude **Dicyclohexyl Ketone** into a test tube.
- Add a few drops of the chosen solvent (e.g., petroleum ether) at room temperature. The compound should be sparingly soluble.
- Heat the test tube gently. The compound should dissolve completely.
- Allow the test tube to cool to room temperature, and then place it in an ice bath. A good recrystallization solvent will result in the formation of solid crystals.
- Dissolution:
 - Place the crude **Dicyclohexyl Ketone** in an Erlenmeyer flask.
 - Add a minimal amount of the chosen solvent.
 - Gently heat the mixture on a hot plate while swirling until the solid dissolves completely. Add more solvent in small portions only if necessary to fully dissolve the solid. Avoid adding an excess of solvent.
- Hot Filtration (if necessary):
 - If there are insoluble impurities, perform a hot gravity filtration.
 - Preheat a separate Erlenmeyer flask and a glass funnel containing fluted filter paper on the hot plate.
 - Quickly pour the hot solution through the preheated funnel into the clean, hot flask. This step should be done quickly to prevent premature crystallization in the funnel.
- Crystallization:
 - Cover the flask with a watch glass and allow the solution to cool slowly to room temperature on a heat-resistant surface. Do not disturb the flask during this time.
 - Once the flask has reached room temperature, place it in an ice bath to maximize crystal formation.

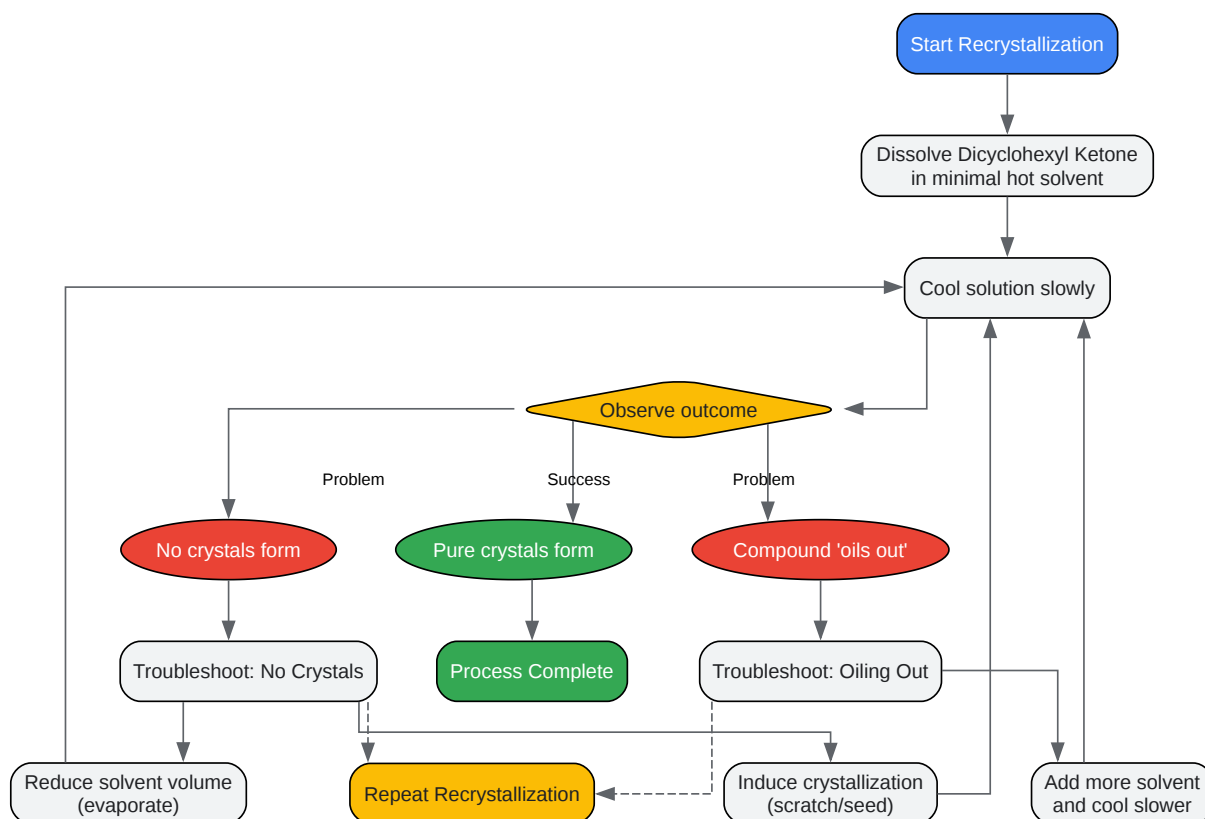
- Isolation of Crystals:
 - Set up a Buchner funnel with filter paper over a clean filter flask connected to a vacuum source.
 - Wet the filter paper with a small amount of ice-cold recrystallization solvent.
 - Pour the cold crystal slurry into the Buchner funnel and apply the vacuum to collect the crystals.
 - Wash the crystals with a small amount of ice-cold solvent to remove any remaining soluble impurities.
- Drying:
 - Allow the crystals to dry completely on the filter paper by drawing air through them for several minutes.
 - Transfer the dry crystals to a pre-weighed watch glass and determine the final mass and melting point.

Data Presentation

Physical Properties of **Dicyclohexyl Ketone**

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₂ O	
Molecular Weight	194.31 g/mol	
Melting Point	57 °C	
Boiling Point	138 °C at 13 mmHg	
Appearance	Colorless oil or solid	
Solubility	Slightly soluble in Chloroform and Methanol; Sparingly soluble in water.	

Mandatory Visualization



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Caption: Troubleshooting workflow for the recrystallization of **Dicyclohexyl Ketone**.

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